

"CAS number 15310-87-9 properties"

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | Acetic acid, [(2,5-dimethylphenyl)thio]- |
| CAS No.: | 15310-87-9 |
| Cat. No.: | B096516 |

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An In-depth Technical Guide to 3-Amino-5-phenyl-1H-pyrazole (CAS No. 1572-10-7)

Introduction

3-Amino-5-phenyl-1H-pyrazole, a substituted aminopyrazole, is a pivotal heterocyclic compound that serves as a versatile building block in synthetic organic chemistry and medicinal chemistry.^[1] As an aza-heterocyclic amine, its unique structural arrangement, featuring both a nucleophilic amino group and a reactive pyrazole ring system, makes it a valuable precursor for the synthesis of a wide array of fused heterocyclic systems.^{[1][2]} These resulting scaffolds, such as pyrazolopyrimidines and pyrazolopyridines, are recognized as "privileged structures" in drug discovery, frequently appearing in molecules with significant pharmacological activity.^{[3][4]}

This guide provides a comprehensive technical overview of 3-Amino-5-phenyl-1H-pyrazole for researchers, scientists, and drug development professionals. It consolidates critical information on its physicochemical properties, synthesis methodologies, chemical reactivity, and applications, with a focus on its role as a synthon for developing novel therapeutic agents. The information presented is grounded in authoritative sources to ensure scientific integrity and practical utility.

Note on Chemical Identifiers: The primary and most commonly cited CAS Registry Number for this compound is 1572-10-7.[1][5] The CAS number 15310-87-9, as mentioned in the topic query, may refer to a specific tautomeric form, a related compound, or a different registry entry, but 1572-10-7 is the standard identifier used in major chemical databases and by suppliers.

Chemical Identity and Physicochemical Properties

Accurate identification and understanding of a compound's physical properties are foundational for its application in research and development.

Chemical Identifiers

| Identifier | Value |
|--------------------|---|
| Primary CAS Number | 1572-10-7[1][5] |
| IUPAC Name | 5-phenyl-1H-pyrazol-3-amine[5] |
| Synonyms | 3-Amino-5-phenylpyrazole, 3-Phenyl-1H-pyrazol-5-amine, 5-Amino-3-phenylpyrazole[5][6] |
| Molecular Formula | C ₉ H ₉ N ₃ [5] |
| SMILES | <chem>C1=CC=C(C=C1)C2=CC(=NN2)N</chem> [5] |
| InChI Key | PWSZRRFDVPMZGM-UHFFFAOYSA-N[1][5] |

Physicochemical Data

The properties listed below are essential for determining appropriate solvents, reaction conditions, and purification strategies.

| Property | Value | Source(s) |
|------------------|--|-----------|
| Molecular Weight | 159.19 g/mol | [5] |
| Appearance | White to dark cream or pale brown crystalline powder | [6][7] |
| Melting Point | 124-127 °C | [1] |
| Boiling Point | 442.3 ± 33.0 °C (Predicted) | [6] |
| Density | 1.238 ± 0.06 g/cm ³ (Predicted) | [6] |
| XLogP3 | 1.5 | [5] |
| Assay Purity | ≥97.5% (GC or Titration) | [7] |

Spectral Data

Spectroscopic data is critical for structural confirmation and purity assessment.

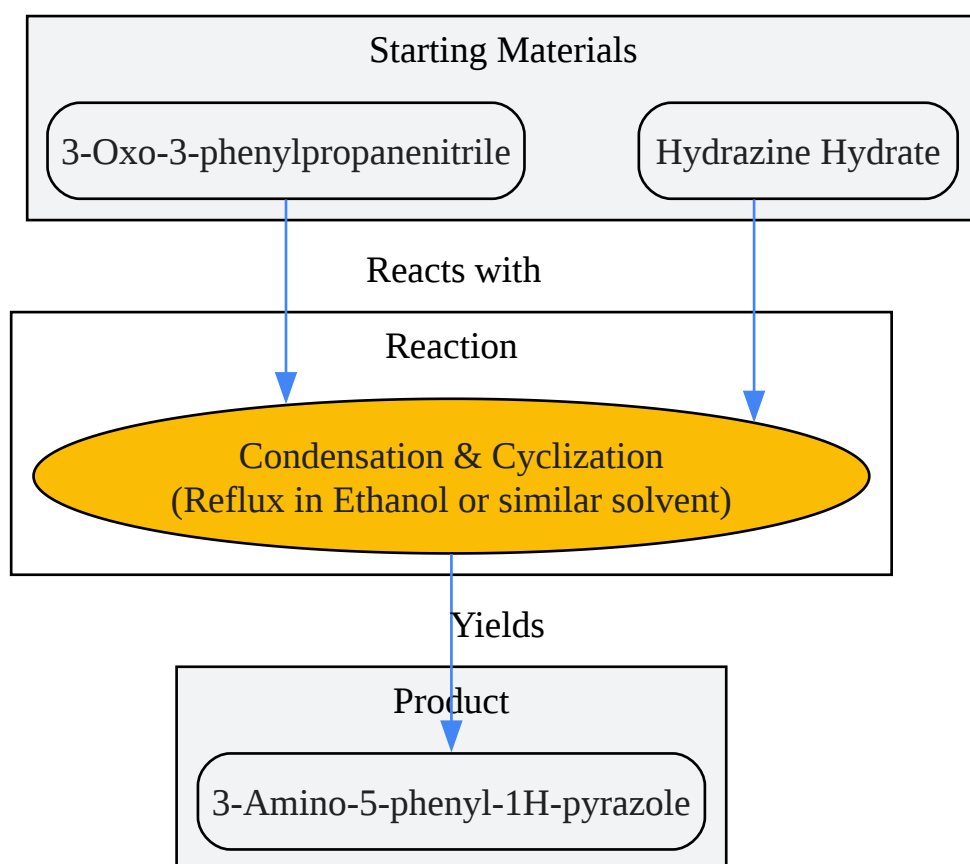
- ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons of the phenyl ring, the vinyl proton on the pyrazole ring, and exchangeable protons for the amino (NH₂) and pyrazole (NH) groups.[5]
- ¹³C NMR: The carbon NMR spectrum will display distinct signals for the carbons of the phenyl group and the three unique carbons of the pyrazole ring.[5]
- Mass Spectrometry (GC-MS): The mass spectrum typically shows a prominent molecular ion peak (M⁺) at m/z 159, corresponding to the molecular weight of the compound.[5]
- Infrared (IR) Spectroscopy: The IR spectrum is characterized by N-H stretching vibrations for the primary amine and the pyrazole ring, C-H stretching for the aromatic and pyrazole rings, and C=C/C=N stretching vibrations within the rings.[5]

Synthesis Methodologies

The synthesis of 3-Amino-5-phenyl-1H-pyrazole can be achieved through several established routes, most commonly involving the cyclization of a precursor containing a nitrile group with hydrazine.

Primary Synthesis Route: From β -Ketonitriles

A robust and widely cited method involves the reaction of a β -ketonitrile, specifically 3-oxo-3-phenylpropanenitrile (benzoylacetone nitrile), with a source of hydrazine.[8][9] This reaction proceeds via a condensation-cyclization mechanism to form the pyrazole ring.



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Caption: General workflow for the synthesis of 3-Amino-5-phenyl-1H-pyrazole.

Detailed Experimental Protocol

The following protocol is a representative procedure based on established methodologies for the synthesis of aminopyrazoles from β -ketonitriles.[8][9]

Objective: To synthesize 3-Amino-5-phenyl-1H-pyrazole.

Materials:

- 3-Oxo-3-phenylpropanenitrile (1 equivalent)
- Hydrazine hydrate (1.1 equivalents)
- Ethanol (or appropriate solvent)
- Glacial acetic acid (catalytic amount, optional)
- Reaction flask with reflux condenser
- Stirring apparatus
- Filtration equipment (Büchner funnel)

Procedure:

- **Reaction Setup:** Charge a round-bottom flask with 3-oxo-3-phenylpropanenitrile (1 eq.) and ethanol to form a solution or slurry.
- **Reagent Addition:** Add hydrazine hydrate (1.1 eq.) to the mixture. If desired, a catalytic amount of glacial acetic acid can be added to facilitate the reaction.
- **Cyclization:** Heat the reaction mixture to reflux and maintain for several hours (typically 2-6 hours). Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Isolation:** Upon completion, cool the reaction mixture to room temperature and then in an ice bath to precipitate the product.
- **Purification:** Collect the crude product by vacuum filtration and wash with cold ethanol. The solid can be further purified by recrystallization from a suitable solvent such as dioxane or an ethanol/water mixture to yield the final product as a crystalline solid.[8]
- **Validation:** Confirm the identity and purity of the synthesized compound using melting point analysis, NMR, and MS, comparing the data to established literature values.

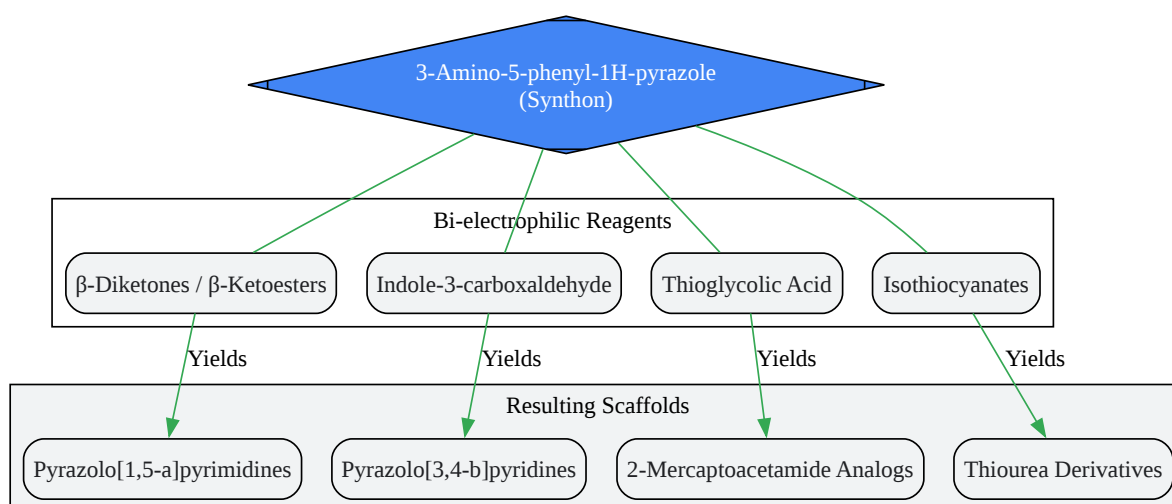
Chemical Reactivity and Role as a Synthetic Precursor

The synthetic utility of 3-Amino-5-phenyl-1H-pyrazole stems from the reactivity of its amino group and the pyrazole nucleus, allowing it to act as a versatile nucleophile in the construction of fused heterocyclic systems.

The molecule exists in tautomeric forms, which influences its reactivity. The amino group at the C3 position and the pyrazole nitrogens are key sites for electrophilic attack and condensation reactions.[2] This dual reactivity is expertly exploited to build complex molecular architectures.

Synthesis of Fused Heterocycles

3-Amino-5-phenyl-1H-pyrazole is a key intermediate for synthesizing medicinally relevant scaffolds. By reacting it with various bi-electrophilic reagents, a range of fused systems can be accessed.



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Caption: Role of 3-Amino-5-phenyl-1H-pyrazole as a precursor to diverse scaffolds.

Example Protocol: Synthesis of a Pyrazolo[1,5-a]pyrimidine

This protocol describes a general method for the condensation reaction with a β -diketo ester.^[1]

- **Dissolution:** Dissolve 3-Amino-5-phenyl-1H-pyrazole (1 eq.) in a suitable solvent like glacial acetic acid or ethanol.
- **Reagent Addition:** Add a substituted β -diketo ester (1 eq.) to the solution.
- **Reaction:** Heat the mixture to reflux for 4-8 hours, monitoring by TLC.
- **Work-up:** Cool the reaction mixture and pour it into ice water. The precipitated solid is collected by filtration.
- **Purification:** The crude product is washed and recrystallized from ethanol to afford the pure substituted 2,7-diphenylpyrazolo[1,5-a]pyrimidine-5-carboxylic ester.

Applications in Drug Discovery and Medicinal Chemistry

The pyrazole nucleus is a cornerstone in modern medicinal chemistry, and its derivatives are known to exhibit a vast spectrum of biological activities, including anticancer, anti-inflammatory, antimicrobial, and antiviral properties.^{[4][10]}

- **Kinase Inhibitors:** The aminopyrazole scaffold is a key component in many kinase inhibitors. ^[11] Derivatives have been developed to target enzymes like cyclin-dependent kinases (CDKs), which are crucial in cell cycle regulation, making them valuable targets for anticancer therapies.^[12]
- **Antiviral Agents:** Recently, derivatives of 3-phenyl-1H-5-pyrazolylamide, synthesized from this core structure, were identified through virtual screening as inhibitors of the papain-like protease (PLpro) of SARS-CoV-2.^[13] This highlights the scaffold's potential for developing novel antiviral drugs.
- **JNK3 Inhibitors:** In the pursuit of treatments for neurodegenerative diseases, 3-alkyl-5-aryl-1-pyrimidyl-1H-pyrazole derivatives have been designed as selective inhibitors of c-Jun N-

terminal kinase 3 (JNK3).[14]

- General Anticancer Research: The 1,3,5-trisubstituted pyrazole framework, readily accessible from this starting material, has been extensively studied for its cytotoxic potential against various cancer cell lines.[4]

The success of the aminopyrazole core lies in its ability to form key hydrogen bonds and hydrophobic interactions within the active sites of biological targets, such as the ATP-binding pocket of kinases.[15]

Analytical Methodologies

Standard analytical techniques are employed to ensure the quality and confirm the structure of 3-Amino-5-phenyl-1H-pyrazole.

- Chromatography: Purity is typically assessed by Gas Chromatography (GC) or Thin Layer Chromatography (TLC), which can effectively separate the product from starting materials and byproducts.[7][8]
- Spectroscopy: Structural elucidation is performed using ^1H NMR, ^{13}C NMR, and mass spectrometry.[5] Infrared spectroscopy is used to confirm the presence of key functional groups (NH_2 , $\text{C}=\text{N}$).
- Titration: A non-aqueous acid-base titration can be used to determine the purity of the compound by quantifying the basic amino group.[7]
- Melting Point: The melting point is a reliable indicator of purity; a sharp melting range close to the literature value (124-127 °C) suggests high purity.[1]

Safety and Handling

Understanding the hazards associated with a chemical is paramount for safe laboratory practice.

GHS Hazard Classification

| Hazard Class | Code | Description |
|--------------------------------|------|--|
| Skin Corrosion/Irritation | H315 | Causes skin irritation[5][6] |
| Serious Eye Damage/Irritation | H319 | Causes serious eye irritation[5][6] |
| Specific Target Organ Toxicity | H335 | May cause respiratory irritation[1][5] |

Recommended Handling and PPE

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[1]
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile).[1]
 - Respiratory Protection: Use a NIOSH-approved N95 dust mask or a higher level of respiratory protection if dust is generated.[1]
- Precautionary Measures: Avoid breathing dust. Wash hands thoroughly after handling. Avoid contact with skin and eyes.[1][5] Store in a tightly closed container in a dry, cool place.

Conclusion

3-Amino-5-phenyl-1H-pyrazole (CAS No. 1572-10-7) is more than just a chemical intermediate; it is a foundational element in the synthesis of complex, biologically active molecules. Its straightforward synthesis, combined with the versatile reactivity of its functional groups, secures its importance in both academic research and industrial drug discovery. From kinase inhibitors for cancer therapy to emerging antiviral agents, the scaffolds derived from this compound continue to expand the frontiers of medicinal chemistry. A thorough understanding of its properties, synthesis, and handling is essential for any scientist looking to leverage its significant potential.

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